

5-Hexyl-2,2'-bithiophene CAS number and molecular weight

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Compound of Interest

Compound Name: 5-Hexyl-2,2'-bithiophene

Cat. No.: B061625

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5-Hexyl-2,2'-bithiophene: A Technical Guide

CAS Number: 173448-31-2[\[1\]](#) Molecular Formula: C₁₄H₁₈S₂ Molecular Weight: 250.42 g/mol [\[1\]](#)
[\[2\]](#)

This technical guide provides an in-depth overview of **5-Hexyl-2,2'-bithiophene**, a molecule of significant interest in the fields of organic electronics and medicinal chemistry. The information is tailored for researchers, scientists, and professionals involved in drug development and materials science.

Physicochemical Properties

5-Hexyl-2,2'-bithiophene is a substituted bithiophene, a class of organic compounds known for their versatile electronic and biological properties. The addition of a hexyl group enhances its solubility in organic solvents, facilitating its processing for various applications.

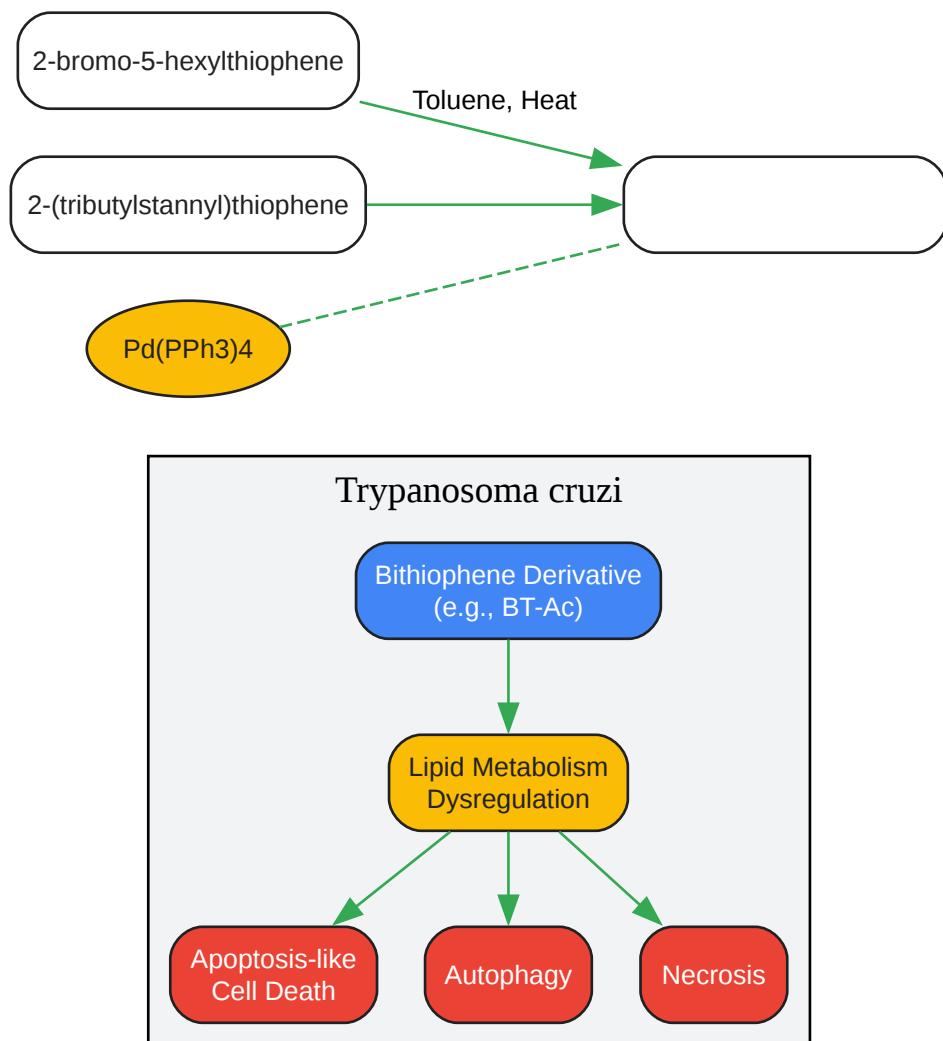
Property	Value	Reference
CAS Number	173448-31-2	[1]
Molecular Weight	250.42 g/mol	[1] [2]
Boiling Point	355 °C (lit.)	[2]
Density	1.060 g/mL at 25 °C (lit.)	[2]
Refractive Index	n _{20/D} 1.5890 (lit.)	[2]

Synthesis

The synthesis of **5-Hexyl-2,2'-bithiophene** can be achieved through various cross-coupling reactions, with Stille and Suzuki couplings being the most common methods. These reactions typically involve the coupling of a functionalized thiophene monomer with another thiophene derivative.

General Synthetic Approach: Stille Coupling

A common synthetic route involves the Stille coupling of 2-bromo-5-hexylthiophene with 2-(tributylstannylyl)thiophene in the presence of a palladium catalyst.



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References

- 1. 173448-31-2|5-Hexyl-2,2'-bithiophene|BLD Pharm [bldpharm.com]
- 2. 5-HEXYL-2 2'-BITHIOPHENE 97 | 173448-31-2 [amp.chemicalbook.com]

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